

An In-depth Technical Guide to the Mass Spectrometry Fragmentation of 1-Methoxypropane

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Compound of Interest

Compound Name: 1-methoxypropane

Cat. No.: B14500535

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the mass spectrometry fragmentation pattern of **1-methoxypropane** (methyl propyl ether). The document details the primary fragmentation pathways, presents quantitative mass spectral data, and outlines a standard experimental protocol for the analysis of this volatile ether. This information is crucial for the identification, characterization, and quantification of **1-methoxypropane** in various scientific and industrial applications, including drug development, where it may be used as a solvent or encountered as a volatile organic compound.

Core Concepts in the Mass Spectrometry of 1-Methoxypropane

Electron ionization (EI) mass spectrometry is a powerful analytical technique used to determine the molecular weight and elucidate the structure of organic compounds. When **1-methoxypropane** is introduced into the mass spectrometer, it is bombarded with high-energy electrons, leading to the formation of a molecular ion ($M^{•+}$) and subsequent fragmentation into various smaller, charged species. The fragmentation pattern is a unique fingerprint of the molecule, providing valuable structural information.

The fragmentation of ethers is primarily dictated by the stability of the resulting carbocations and radical species. Key fragmentation mechanisms for **1-methoxypropane** include alpha-

cleavage (cleavage of the C-C bond adjacent to the oxygen atom) and cleavage of the C-O bond.

Mass Spectrometry Data for 1-Methoxypropane

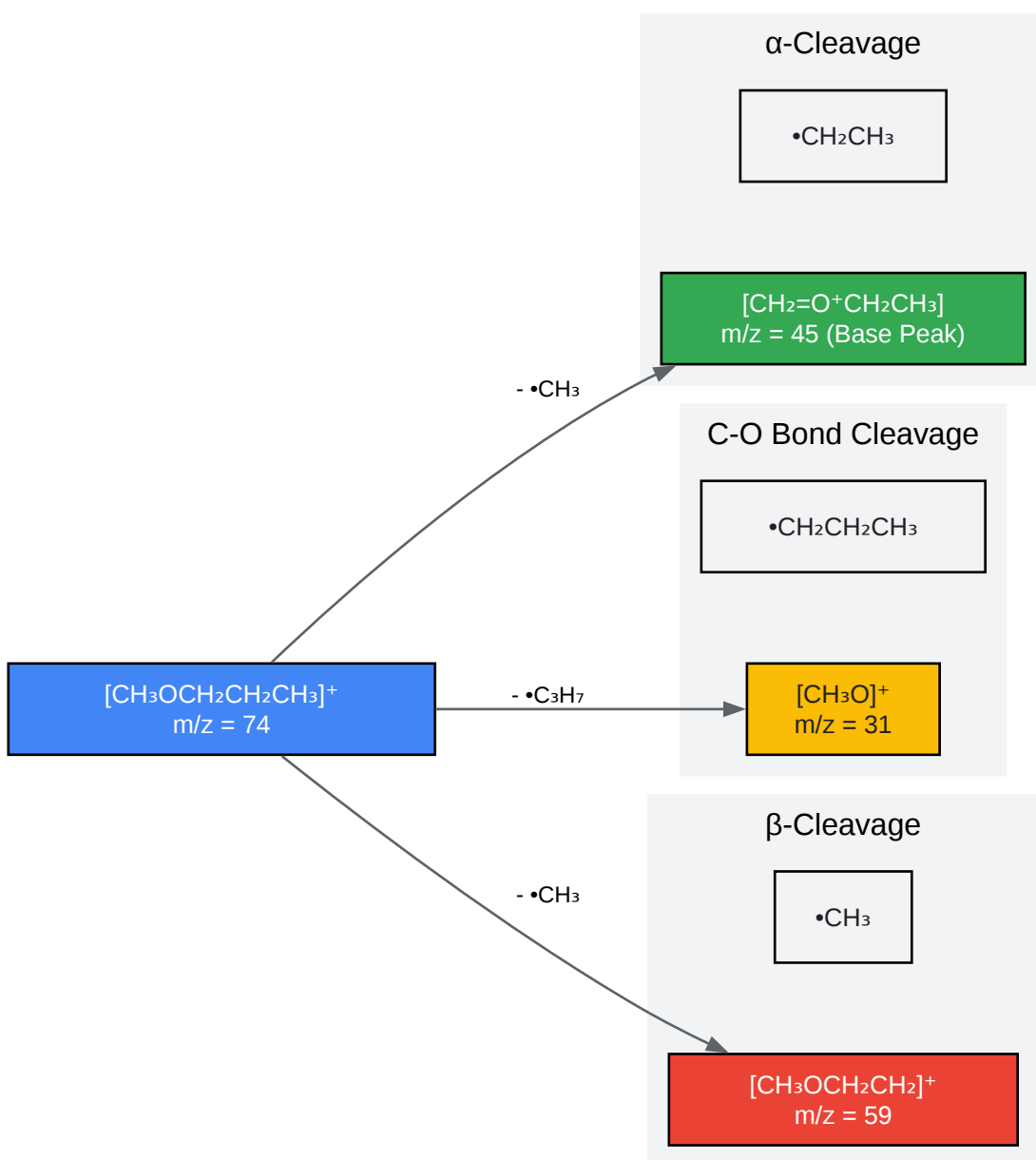
The electron ionization mass spectrum of **1-methoxypropane** is characterized by a series of fragment ions, with the most abundant ions providing the most significant structural clues. The quantitative data for the major fragments are summarized in the table below.

m/z	Proposed Fragment Ion	Chemical Formula	Relative Intensity (%)
15	Methyl cation	$[\text{CH}_3]^+$	15.8
27	Ethyl cation	$[\text{C}_2\text{H}_3]^+$	26.3
29	Ethyl cation	$[\text{C}_2\text{H}_5]^+$	36.8
31	Methoxonium ion	$[\text{CH}_3\text{O}]^+$	21.1
43	Propyl cation	$[\text{C}_3\text{H}_7]^+$	47.4
45	Ethoxymethyl cation	$[\text{C}_2\text{H}_5\text{O}]^+$	100.0
59	M-15	$[\text{C}_3\text{H}_7\text{O}]^+$	5.3
74	Molecular Ion	$[\text{C}_4\text{H}_{10}\text{O}]^+$	10.5

Data is compiled from publicly available spectral databases and is representative of a standard 70 eV electron ionization spectrum.

Fragmentation Pathway of 1-Methoxypropane

The fragmentation of the **1-methoxypropane** molecular ion (m/z 74) proceeds through several key pathways, as illustrated in the diagram below. The initial ionization event involves the removal of an electron from the oxygen atom, which has the highest energy non-bonding electrons.



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